

An In-depth Technical Guide to Ethyl Behenate: Structure, Properties, Synthesis, and Analysis

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Compound of Interest

Compound Name: *Ethyl behenate*

Cat. No.: B153467

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Introduction

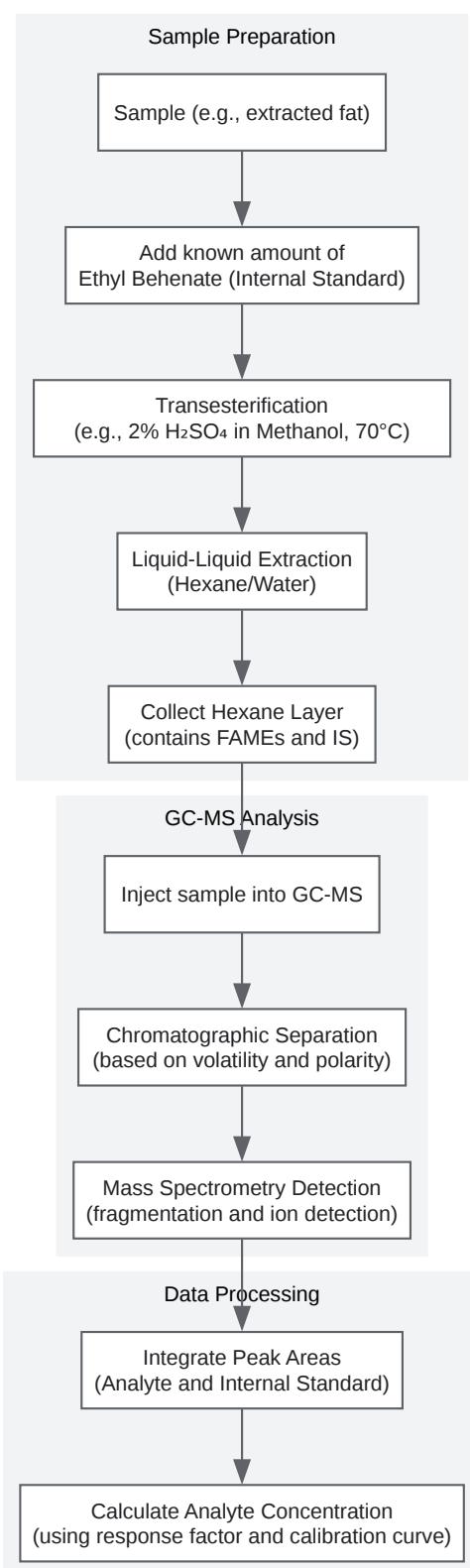
Ethyl behenate, also known by its IUPAC name ethyl docosanoate, is the ethyl ester of behenic acid, a long-chain saturated fatty acid.^[1] As a fatty acid ester, it possesses properties that make it a valuable compound in various industrial and research applications, notably in cosmetics, pharmaceuticals, and as an analytical standard. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, detailed experimental protocols for its synthesis and analysis, and its primary applications.

Chemical Structure and Formula

Ethyl behenate is characterized by a 22-carbon long aliphatic chain derived from behenic acid, connected to an ethyl group via an ester linkage.

- Chemical Formula: C₂₄H₄₈O₂^{[1][2][3][4]}
- IUPAC Name: Ethyl docosanoate^[1]
- CAS Number: 5908-87-2^{[1][2][5]}
- Synonyms: Ethyl docosenyl, Behenic acid ethyl ester^{[1][6]}



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